

8-Methylguanosine structure and chemical properties

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Compound of Interest

Compound Name: 8-Methylguanosine

Cat. No.: B3263120

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8-Methylguanosine: A Comprehensive Technical Guide

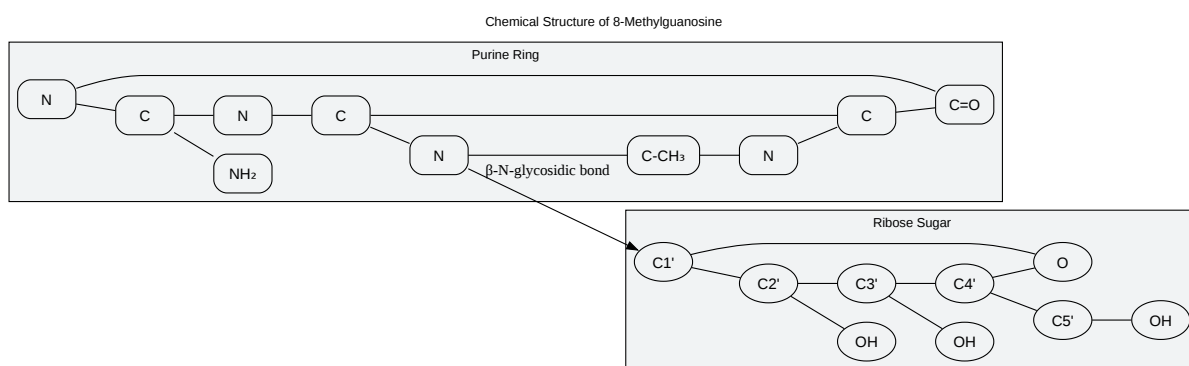
For Researchers, Scientists, and Drug Development Professionals

Abstract

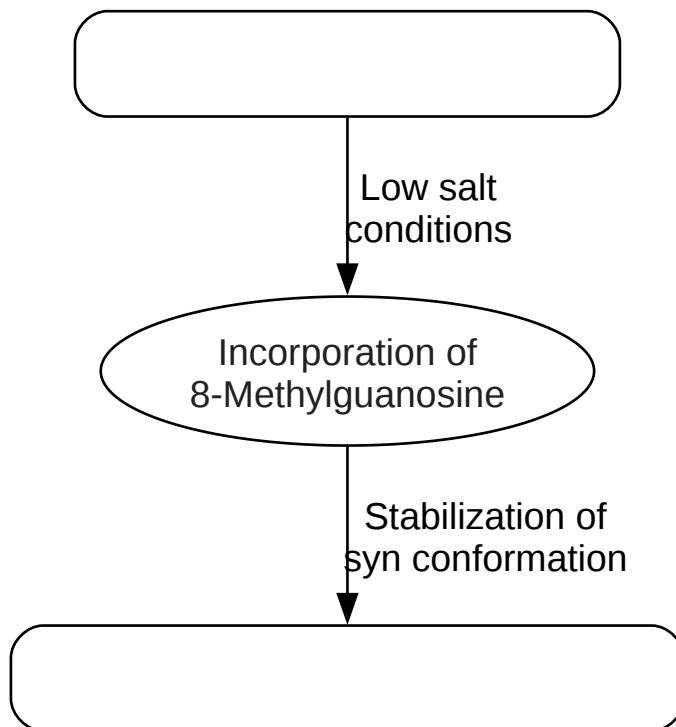
8-Methylguanosine is a modified purine nucleoside that has garnered significant interest in the scientific community for its profound impact on the conformation of nucleic acids and its potential as a therapeutic agent. This technical guide provides an in-depth overview of the structure, chemical properties, and biological significance of **8-Methylguanosine**. It details experimental protocols for its synthesis and analysis and visualizes key concepts through structured diagrams, offering a valuable resource for researchers in molecular biology, medicinal chemistry, and drug development.

Chemical Structure and Properties

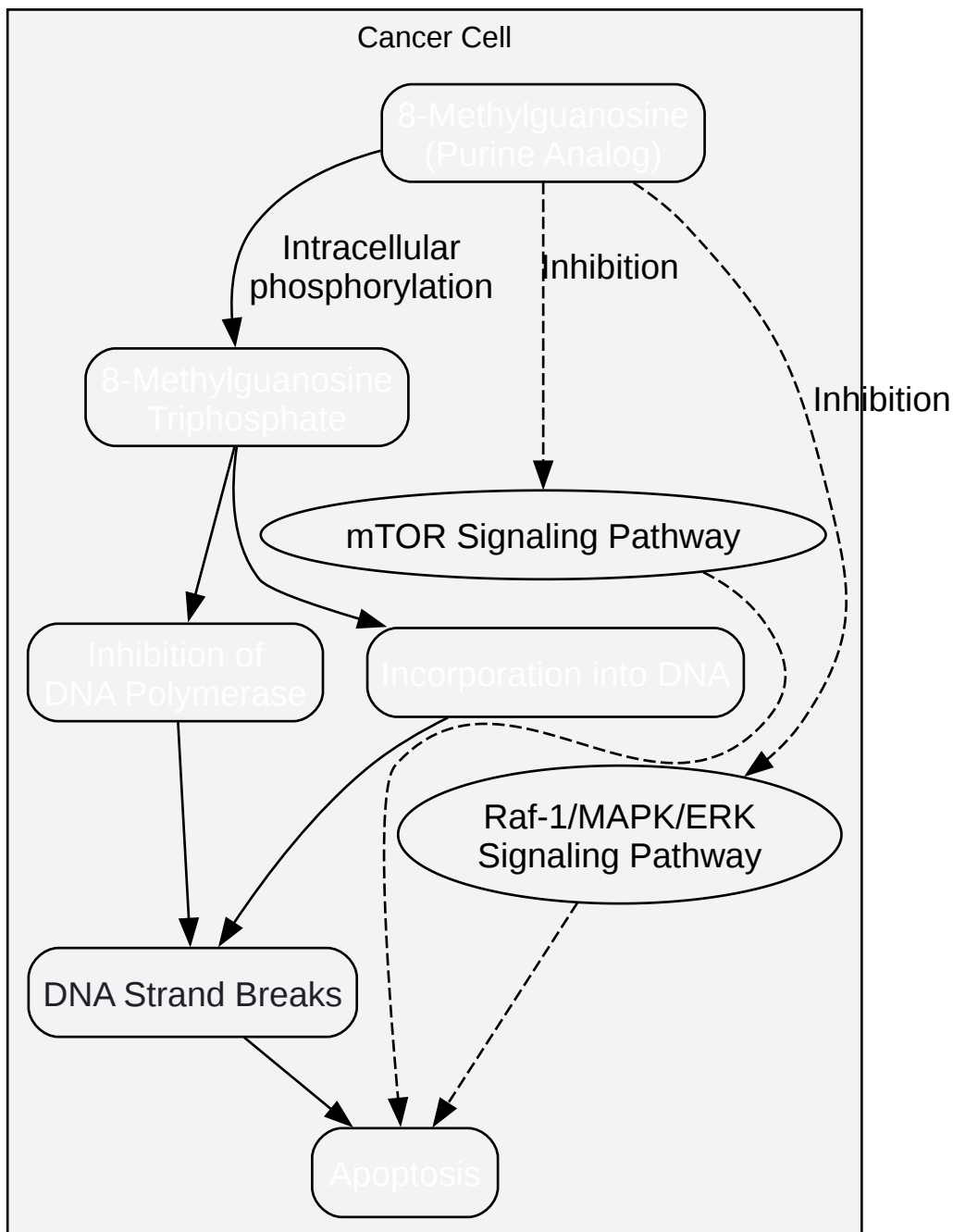
8-Methylguanosine is a derivative of guanosine with a methyl group substituted at the C8 position of the purine ring. This seemingly minor modification has significant stereochemical consequences, profoundly influencing its biological activity.



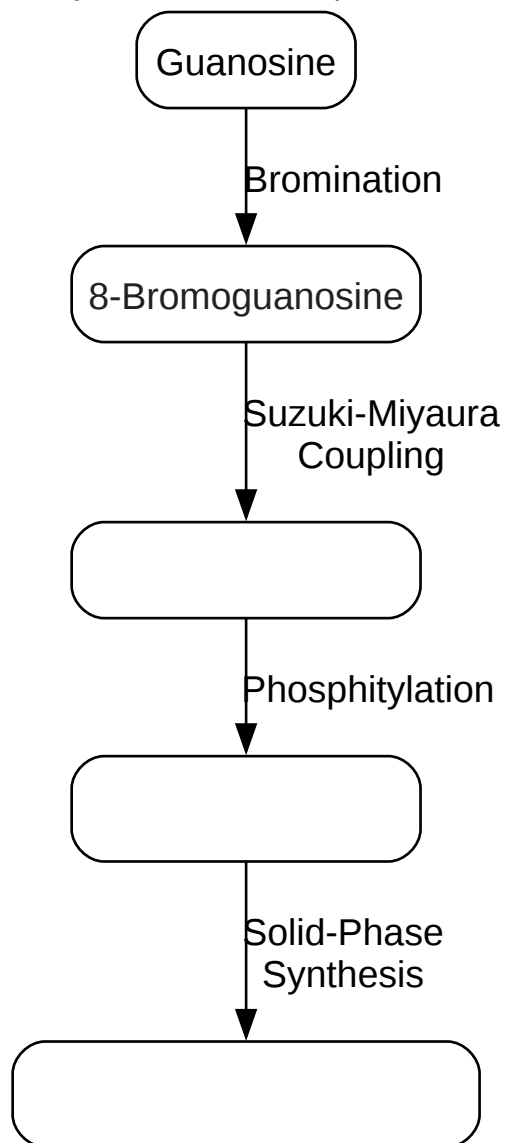
B-DNA to Z-DNA Transition Induced by 8-Methylguanosine



Generalized Antitumor Mechanism of Purine Analogs



General Workflow for Synthesis and Incorporation of 8-Methylguanosine



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